

Potassium Triiodide (CAS No. 12298-68-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium triiodide

Cat. No.: B083502

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **potassium triiodide** (CAS No. 12298-68-9), a compound of significant interest in diverse scientific fields. It covers the fundamental physicochemical properties, detailed synthesis and application protocols, and critical safety information. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development, offering both theoretical knowledge and practical methodologies.

Introduction

Potassium triiodide, an inorganic compound with the chemical formula KI_3 , is formed by the reaction of potassium iodide and elemental iodine.^[1] It is a source of the triiodide ion (I_3^-), which is the active species in many of its applications.^{[1][2]} While it can exist as a dark brown or black solid, it is more commonly prepared and used in aqueous solutions, where it is highly soluble.^{[1][2]} Its utility spans analytical chemistry, medical diagnostics, organic synthesis, and antimicrobial research.

Physicochemical Properties

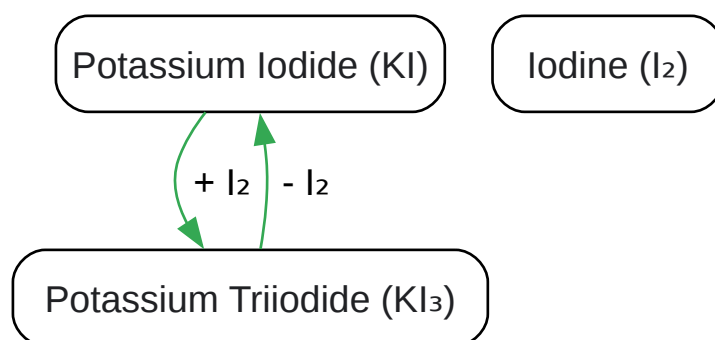
A summary of the key physicochemical properties of **potassium triiodide** is presented in Table 1.

Table 1: Physicochemical Properties of **Potassium Triiodide**

Property	Value	Reference(s)
CAS Number	12298-68-9	[1][3]
Molecular Formula	KI ₃	[4]
Molecular Weight	419.81 g/mol	[4]
Appearance	Dark brown to black solid	[1]
Solubility	Soluble in water	[1]
Melting Point	38 °C (monohydrate)	
Density	3.498 g/cm ³ (monohydrate at 15°C)	

Synthesis and Preparation

The formation of **potassium triiodide** is an equilibrium reaction between potassium iodide (KI) and iodine (I₂).



[Click to download full resolution via product page](#)

Caption: Equilibrium reaction for the formation of **potassium triiodide**.

Experimental Protocol: Preparation of a Standardized Potassium Triiodide Solution (e.g., 0.05 M)

This protocol describes the preparation of a **potassium triiodide** solution, often referred to as Lugol's solution, suitable for use in titrations and other analytical applications.

Materials:

- Potassium iodide (KI)
- Iodine (I₂)
- Distilled or deionized water
- Volumetric flask (1 L)
- Analytical balance
- Stirring plate and stir bar

Procedure:

- Weigh approximately 100 g of potassium iodide (KI) and transfer it to a 1 L volumetric flask.
- Add approximately 300 mL of distilled water and stir until the potassium iodide is completely dissolved.
- Accurately weigh about 12.7 g of iodine (I₂) and add it to the potassium iodide solution in the volumetric flask.
- Stir the solution until all the iodine has dissolved. The potassium iodide is necessary to solubilize the iodine through the formation of the triiodide ion.
- Once the iodine is fully dissolved, dilute the solution to the 1 L mark with distilled water.
- Mix the solution thoroughly.
- Store the solution in a tightly sealed, amber glass bottle to protect it from light.

Standardization: The prepared **potassium triiodide** solution can be standardized against a primary standard such as arsenic trioxide (As₂O₃) or a standard sodium thiosulfate (Na₂S₂O₃)

solution.

Applications and Experimental Protocols

Potassium triiodide has a wide array of applications due to the reactivity of the triiodide ion.

Analytical Chemistry: Iodometric Titration

Iodometric titrations are a class of redox titrations that use the interconversion of iodide and iodine. **Potassium triiodide** solutions are commonly used as the titrant.

This protocol details the determination of the concentration of ascorbic acid in a sample.

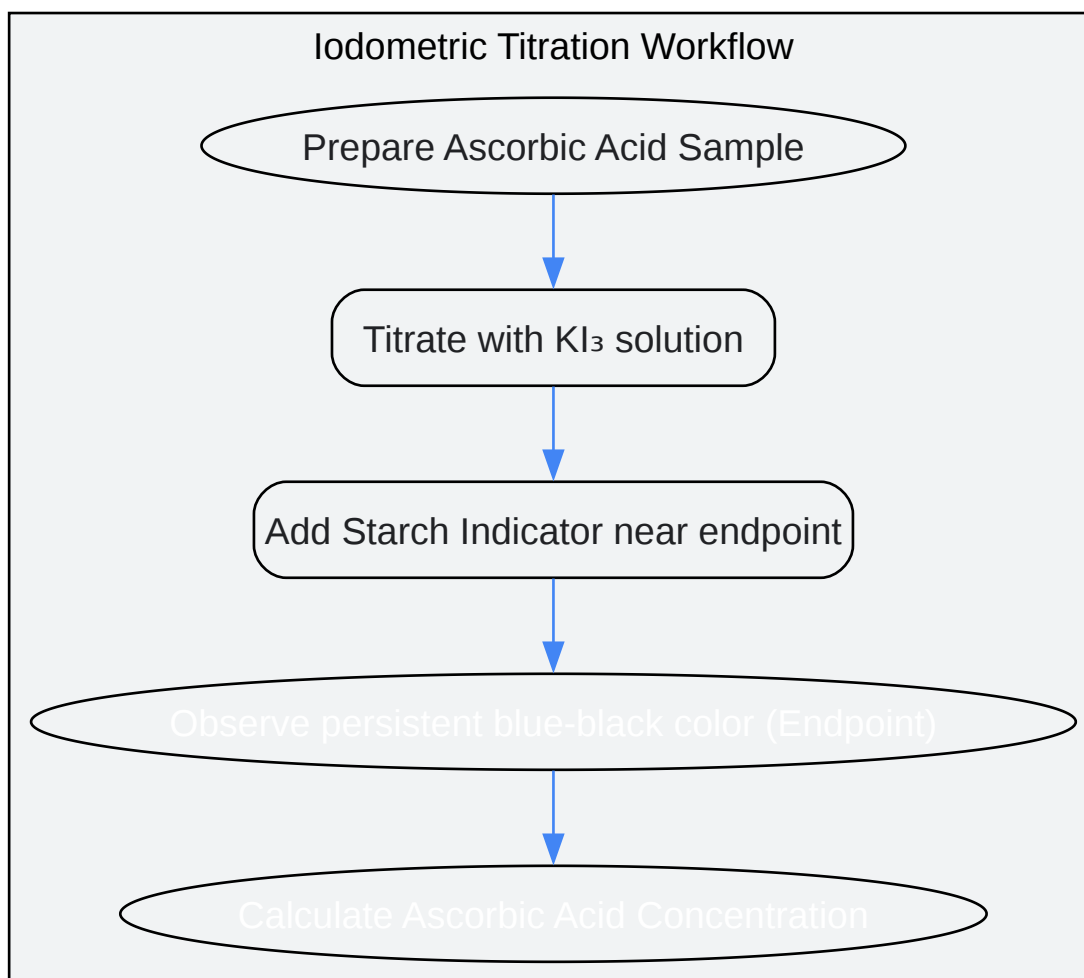
Materials:

- Standardized **potassium triiodide** solution (e.g., 0.01 M)
- Ascorbic acid sample (e.g., Vitamin C tablet)
- Starch indicator solution (1%)
- Distilled water
- Hydrochloric acid (1 M) or Sulfuric acid (0.3 M)[\[5\]](#)
- Potassium iodide (KI), solid[\[5\]](#)
- Buret, pipettes, conical flasks
- Mortar and pestle

Procedure:

- Sample Preparation:
 - Accurately weigh a Vitamin C tablet and grind it into a fine powder using a mortar and pestle.

- Dissolve a known mass of the powder in a specific volume of distilled water in a volumetric flask (e.g., 100 mL).
- Titration Setup:
 - Rinse and fill a buret with the standardized **potassium triiodide** solution.
 - Pipette a known volume (e.g., 25.00 mL) of the ascorbic acid sample solution into a conical flask.
 - Add approximately 150 mL of distilled water, 5 mL of 1 M hydrochloric acid, and 5 mL of 0.6 M potassium iodide solution.[6]
- Titration:
 - Titrate the ascorbic acid solution with the **potassium triiodide** solution. The triiodide ions will oxidize the ascorbic acid.
 - As the endpoint approaches (the solution turns a pale yellow), add 1-2 mL of the starch indicator solution. The solution will turn a deep blue-black color due to the formation of the starch-iodine complex.
 - Continue the titration, adding the **potassium triiodide** solution dropwise until the blue-black color persists for at least 30 seconds. This is the endpoint.
 - Record the volume of the titrant used.
- Calculation:
 - The reaction between ascorbic acid and triiodide is: $\text{C}_6\text{H}_8\text{O}_6 + \text{I}_3^- \rightarrow \text{C}_6\text{H}_6\text{O}_6 + 3\text{I}^- + 2\text{H}^+$
 - Use the stoichiometry of the reaction and the volume and concentration of the **potassium triiodide** solution to calculate the amount of ascorbic acid in the sample.



[Click to download full resolution via product page](#)

Caption: Workflow for the iodometric titration of ascorbic acid.

Microbiology: Gram Staining

Potassium triiodide, in the form of Lugol's iodine, acts as a mordant in the Gram staining procedure, forming a complex with crystal violet that is retained by Gram-positive bacteria.

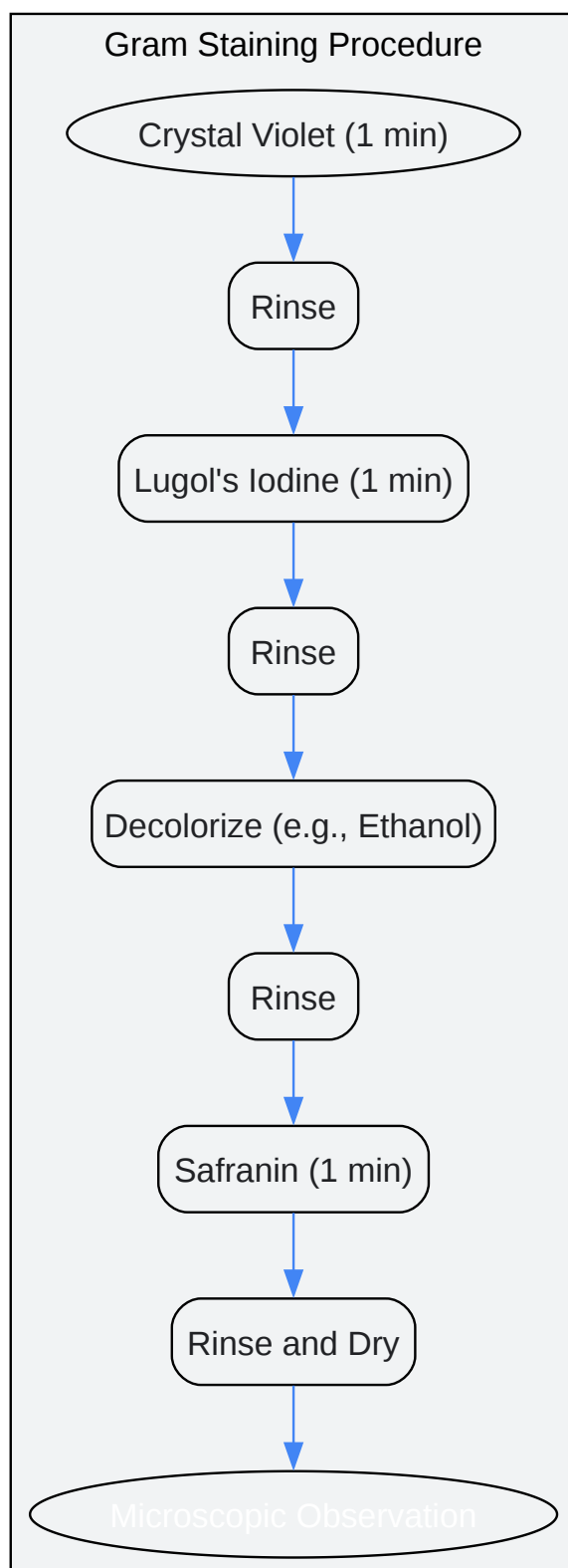
Materials:

- Bacterial smear on a microscope slide
- Crystal violet stain

- Lugol's iodine solution (**Potassium Triiodide** solution)
- Decolorizer (e.g., 95% ethanol or acetone-alcohol mixture)
- Safranin counterstain
- Wash bottle with distilled water
- Microscope

Procedure:

- Primary Stain: Flood the heat-fixed bacterial smear with crystal violet and let it stand for 1 minute.
- Rinse: Gently rinse the slide with water.
- Mordant: Flood the smear with Lugol's iodine solution and let it stand for 1 minute.[\[1\]](#)
- Rinse: Gently rinse the slide with water.
- Decolorization: Add the decolorizer dropwise until the runoff is clear (typically 10-30 seconds).[\[5\]](#) This is the critical step.
- Rinse: Immediately rinse the slide with water to stop the decolorization process.
- Counterstain: Flood the smear with safranin and let it stand for 1 minute.
- Rinse and Dry: Rinse the slide with water and blot it dry gently.
- Microscopy: Observe the stained smear under a microscope. Gram-positive bacteria will appear purple/blue, and Gram-negative bacteria will appear pink/red.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow of the Gram staining procedure.

Medical Diagnostics: Schiller's Test

In gynecology, an aqueous solution of **potassium triiodide** (Lugol's iodine) is used in the Schiller's test for the visual identification of abnormal cervical tissue during colposcopy.

Materials:

- Lugol's iodine solution
- Cotton swabs or applicators
- Vaginal speculum

Procedure:

- The cervix is exposed using a vaginal speculum.
- Excess mucus is gently removed.
- Lugol's iodine solution is applied to the cervix using a cotton swab.^[3]
- After 1-2 minutes, the cervix is visually inspected.^[3]
 - Normal tissue: Healthy squamous epithelial cells are rich in glycogen and will stain a uniform, dark mahogany-brown color.
 - Abnormal tissue: Dysplastic or cancerous tissues have little to no glycogen and will not take up the stain, appearing as pale yellow or white areas.^[3]

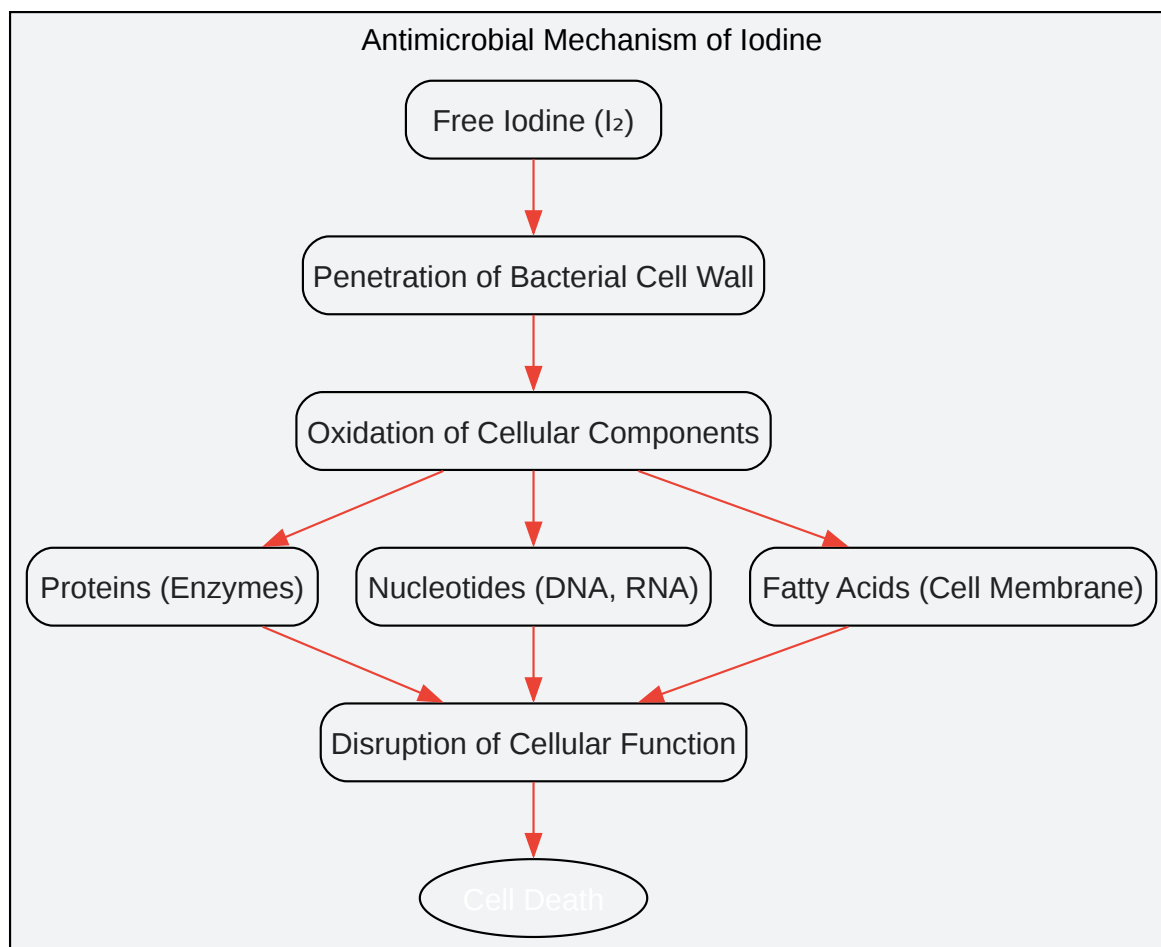
Organic Synthesis: Catalysis

Potassium triiodide can act as a catalyst in various organic reactions, often in conjunction with molecular iodine. It serves to increase the solubility of iodine in the reaction medium and can participate in the catalytic cycle. For example, an I₂/KI system has been used for the synthesis of trifluoromethylated quinazolines.^[7]

Mechanism of Antimicrobial Action

The antimicrobial activity of **potassium triiodide** is attributed to the release of free iodine.^[8] The precise mechanism is multifaceted, but it is generally understood to involve the following key interactions:

- Cell Wall Penetration: Elemental iodine can penetrate the cell walls of microorganisms.^[8]
- Oxidation of Cellular Components: Iodine is a potent oxidizing agent and reacts with key functional groups in proteins (such as sulfhydryl groups in cysteine and methionine), nucleotides, and fatty acids.^{[9][10]}
- Disruption of Cellular Function: This oxidation leads to the denaturation of enzymes and structural proteins, disruption of the electron transport chain, and destabilization of the cell membrane, ultimately resulting in cell death.^{[8][10]}



[Click to download full resolution via product page](#)

Caption: Simplified pathway of the antimicrobial action of iodine.

Quantitative Data

Thermodynamic Data for Triiodide Ion Formation

The formation of the triiodide ion from iodide and iodine is an exothermic process.

Table 2: Thermodynamic Parameters for the Formation of the Aqueous Triiodide Ion ($I_2 + I^- \rightleftharpoons I_3^-$) at 25 °C

Parameter	Value	Reference(s)
Equilibrium Constant (K)	-698 - 726	[11]
Standard Enthalpy of Formation (ΔH°)	-17.0 kJ/mol	[12]
Standard Gibbs Free Energy of Formation (ΔG°)	-16.1 kJ/mol	[11]
Standard Entropy Change (ΔS°)	-0.6 J/(K·mol)	[12]

Spectroscopic Data

Potassium triiodide solutions have characteristic absorbance peaks in the UV-Vis spectrum, which can be used for quantitative analysis.

Table 3: UV-Vis Spectroscopic Data for the Triiodide Ion in Aqueous Solution

Wavelength (λ_{max})	Molar Absorptivity (ϵ)	Reference(s)
288 nm	$2.65 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[13]
350 nm	$2.32 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[14]
351 nm	$1.72 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[13]

Safety, Handling, and Disposal

7.1. Hazard Identification

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.

7.2. Handling

- Handle in a well-ventilated area.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[15\]](#)
- Avoid formation of dust and aerosols.[\[3\]](#)
- Wash hands thoroughly after handling.[\[15\]](#)

7.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)
- Protect from light, as it is light-sensitive.[\[15\]](#)
- Store away from incompatible materials.[\[3\]](#)

7.4. First Aid Measures

- If inhaled: Move to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water. Do not induce vomiting.

7.5. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.[\[15\]](#)
- Do not let the product enter drains.[\[15\]](#)
- Surplus and non-recyclable solutions should be handled by a licensed disposal company.[\[15\]](#)

Conclusion

Potassium triiodide is a versatile and valuable compound with a broad range of applications in scientific research and development. Its utility as a titrant, a staining agent, a diagnostic tool,

and a catalyst underscores its importance. This guide has provided a comprehensive overview of its properties, synthesis, and key applications, along with detailed experimental protocols and safety information, to serve as a valuable resource for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 12298-68-9: potassium triiodide | CymitQuimica [cymitquimica.com]
2. telematique.co.uk [telematique.co.uk]
3. echemi.com [echemi.com]
4. Potassium triiodide | I3K | CID 105053 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. h24-files.s3.amazonaws.com [h24-files.s3.amazonaws.com]
6. researchgate.net [researchgate.net]
7. Iodine/potassium iodide catalyst for the synthesis of trifluoromethylated quinazolines via intramolecular cyclization of 2,2,2-trifluoro-N-benzyl-N'-arylacetimidamides - PubMed [pubmed.ncbi.nlm.nih.gov]
8. mmclibrary.com [mmclibrary.com]
9. Povidone Iodine: Properties, Mechanisms of Action, and Role in Infection Control and Staphylococcus aureus Decolonization - PMC [pmc.ncbi.nlm.nih.gov]
10. quora.com [quora.com]
11. scribd.com [scribd.com]
12. researchgate.net [researchgate.net]
13. asianpubs.org [asianpubs.org]
14. [Ultraviolet absorption spectra of iodine, iodide ion and triiodide ion] - PubMed [pubmed.ncbi.nlm.nih.gov]
15. angenechemical.com [angenechemical.com]
- To cite this document: BenchChem. [Potassium Triiodide (CAS No. 12298-68-9): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b083502#potassium-triiodide-cas-number-12298-68-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com